Application Note & Synthesis Protocol: Benzyl 2,7-diazaspiro[3.5]nonane-2-carboxylate

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Compound of Interest

Compound Name:	*Benzyl 2,7-diazaspiro[3.5]nonane-2-carboxylate*
CAS No.:	*1227456-92-9*
Cat. No.:	*B1521840*

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Abstract

The 2,7-diazaspiro[3.5]nonane scaffold is a conformationally restricted diamine that has garnered significant attention as a versatile building block in medicinal chemistry. Its rigid, three-dimensional structure is a desirable feature for designing ligands with high selectivity and potency for various biological targets, including G-protein coupled receptors and enzymes.[1][2] This application note provides a detailed, field-proven, step-by-step protocol for the synthesis of **Benzyl 2,7-diazaspiro[3.5]nonane-2-carboxylate**, a key intermediate for further elaboration in drug discovery programs.[3] The synthesis proceeds via a two-step sequence involving the selective protection of a commercially available mono-Boc-protected precursor, followed by the selective deprotection of the tert-butyloxycarbonyl (Boc) group under acidic conditions. This guide emphasizes the rationale behind key experimental choices, ensuring both reproducibility and a deep understanding of the underlying chemical principles.

Introduction: The Strategic Value of Diazaspirocycles

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Spirocyclic systems, particularly those incorporating heteroatoms like nitrogen, are of immense interest to drug development professionals. The inherent rigidity of the spiro-center pre-organizes the appended functionalities in defined vectors, which can lead to enhanced binding affinity and reduced off-target effects compared to more flexible aliphatic analogues. The 2,7-diazaspiro[3.5]nonane core, featuring both an azetidine and a piperidine ring, offers two distinct points for chemical diversification.

The target molecule, **Benzyl 2,7-diazaspiro[3.5]nonane-2-carboxylate**, is an orthogonally protected intermediate. The benzyloxycarbonyl (Cbz or Z) group at the N-2 position is stable under various conditions but can be removed via hydrogenolysis, while the free secondary amine at the N-7 position is available for immediate coupling or derivatization. This strategic arrangement makes it an invaluable precursor for constructing complex molecular architectures, such as PROTAC linkers and novel therapeutic agents.[4]

Overall Synthetic Strategy

The synthesis is designed as a robust two-step sequence starting from the commercially available tert-Butyl 2,7-diazaspiro[3.5]nonane-7-carboxylate.

- Step 1: N-2 Carbamoylation: The free secondary amine on the azetidine ring (N-2) is selectively acylated using Benzyl Chloroformate (Cbz-Cl) in the presence of a non-nucleophilic base. This yields the fully protected intermediate, tert-Butyl 2-(benzyloxycarbonyl)-2,7-diazaspiro[3.5]nonane-7-carboxylate.

- Step 2: N-7 Selective Boc Deprotection: The acid-labile Boc group on the piperidine nitrogen (N-7) is selectively cleaved using trifluoroacetic acid (TFA), leaving the more robust Cbz group intact. This liberates the N-7 amine and yields the final target compound.

This strategy leverages the differential chemical stability of the Boc and Cbz protecting groups, a cornerstone of modern organic synthesis.

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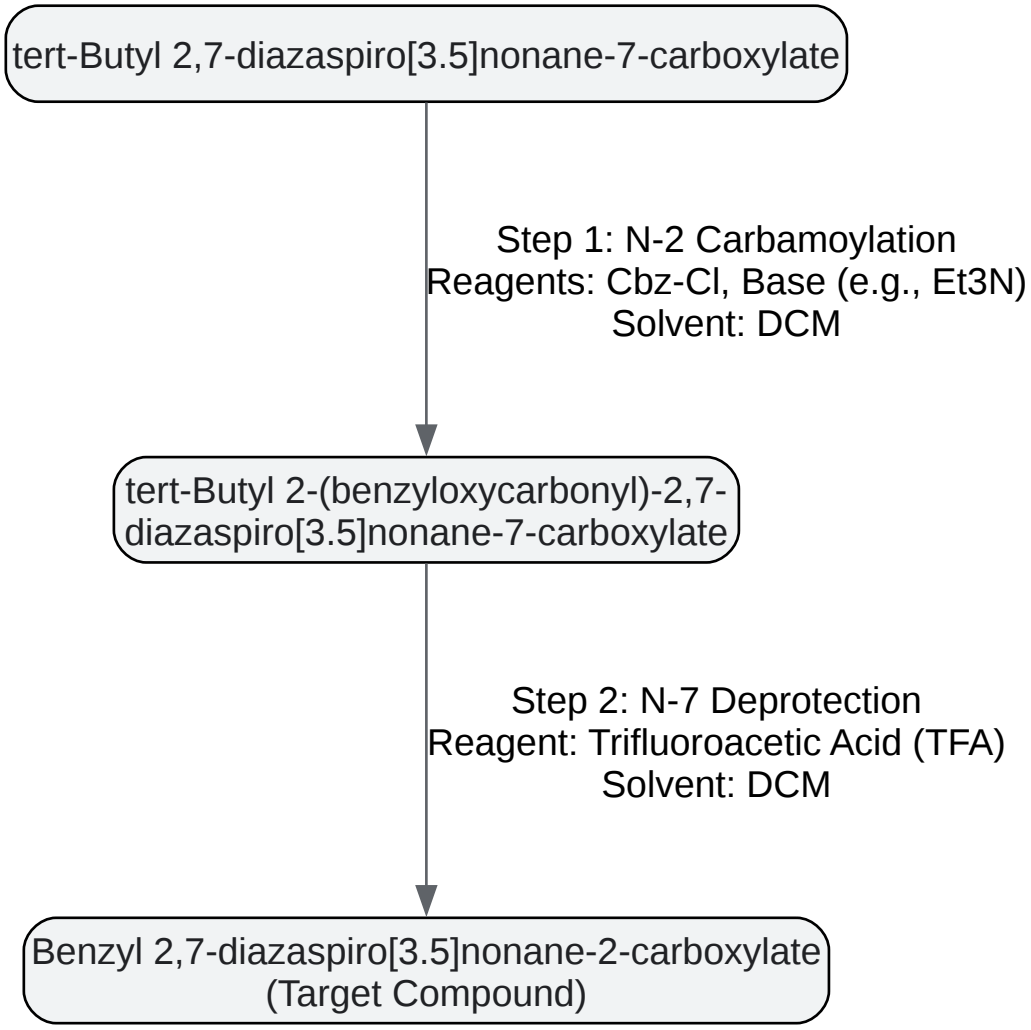

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Figure 1: Two-step workflow for the synthesis of the target compound.

Detailed Experimental Protocols

Step 1: Synthesis of tert-Butyl 2-(benzyloxycarbonyl)-2,7-diazaspiro[3.5]nonane-7-carboxylate

Causality: This step protects the more nucleophilic azetidine nitrogen. Dichloromethane (DCM) is chosen as the solvent for its ability to dissolve the starting material and its inertness under the reaction conditions. A base, such as triethylamine (Et_3N), is essential to neutralize the hydrochloric acid generated during the reaction, preventing the protonation of the starting

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amine and driving the reaction to completion.[5] The reaction is performed at 0 °C to control the exothermicity of the acylation.

Materials & Reagents

Reagent	MW (g/mol)	Molarity	Amount (mmol)	Mass/Volume
tert-Butyl 2,7-diazaspiro[3.5]nonane-7-carboxylate	226.32	-	10.0	2.26 g
Dichloromethane (DCM), anhydrous	84.93	-	-	50 mL
Triethylamine (Et_3N)	101.19	-	15.0 (1.5 eq)	2.1 mL
Benzyl Chloroformate (Cbz-Cl)	170.59	-	11.0 (1.1 eq)	1.57 mL
Saturated aq. $NaHCO_3$	-	-	-	2 x 30 mL
Brine	-	-	-	1 x 30 mL
Anhydrous Sodium Sulfate (Na_2SO_4)	142.04	-	-	~5 g

Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stir bar, add tert-Butyl 2,7-diazaspiro[3.5]nonane-7-carboxylate (2.26 g, 10.0 mmol).
- Dissolve the solid in anhydrous dichloromethane (50 mL).

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- Cool the solution to 0 °C in an ice-water bath.
- Add triethylamine (2.1 mL, 15.0 mmol) to the stirred solution.
- Slowly add Benzyl Chloroformate (1.57 mL, 11.0 mmol) dropwise over 10 minutes, ensuring the internal temperature does not exceed 5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 3 hours.
- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase of 50% Ethyl Acetate in Hexanes. The product spot should appear at a higher Rf than the starting material.
- Work-up: Upon completion, dilute the mixture with DCM (50 mL). Transfer the solution to a separatory funnel and wash sequentially with saturated aqueous $NaHCO_3$ solution (2 x 30 mL) and brine (30 mL).
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the filtrate under reduced pressure to obtain a crude oil.
- Purification: Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of 20% to 50% Ethyl Acetate in Hexanes to afford the title compound as a clear, colorless oil. Expected yield: 85-95%.

Step 2: Synthesis of **Benzyl 2,7-diazaspiro[3.5]nonane-2-carboxylate**

Causality: This step relies on the lability of the Boc protecting group in the presence of strong acid. Trifluoroacetic acid (TFA) is a common reagent for this transformation as it efficiently cleaves the Boc group at room temperature, while the Cbz group remains stable.[6] The reaction is typically quantitative, and the excess TFA and volatile byproducts (isobutylene and CO_2) are easily removed in vacuo. A final basic work-up is required to neutralize the resulting trifluoroacetate salt and isolate the product as a free base.

Materials & Reagents

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Reagent	MW (g/mol)	Molarity	Amount (mmol)	Mass/Volume
tert-Butyl 2-(benzyloxycarbonyl)-2,7-diazaspiro[3.5]nonane-7-carboxylate	360.45	-	8.5	3.06 g
Dichloromethane (DCM)	84.93	-	-	40 mL
Trifluoroacetic Acid (TFA)	114.02	-	-	10 mL (25% v/v)
Saturated aq. $NaHCO_3$	-	-	-	~50 mL
Dichloromethane (DCM) for extraction	-	-	-	3 x 40 mL
Brine	-	-	-	1 x 30 mL
Anhydrous Sodium Sulfate (Na_2SO_4)	142.04	-	-	~5 g

Procedure:

- Dissolve the di-protected intermediate (3.06 g, 8.5 mmol) in dichloromethane (30 mL) in a 100 mL round-bottom flask with a stir bar.
- Cool the solution to 0 °C in an ice-water bath.
- Slowly add trifluoroacetic acid (10 mL) to the stirred solution. Caution: Gas evolution (CO_2) will occur.
- Remove the ice bath and allow the solution to stir at room temperature for 2 hours.

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- Reaction Monitoring: Monitor the deprotection by LC-MS or TLC until the starting material is fully consumed.
- Work-up: Concentrate the reaction mixture under reduced pressure to remove the solvent and excess TFA.
- Dissolve the resulting residue in DCM (50 mL).
- Carefully add saturated aqueous $NaHCO_3$ solution portion-wise until gas evolution ceases and the pH of the aqueous layer is >8.
- Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous phase with DCM (2 x 40 mL).
- Combine the organic layers, wash with brine (30 mL), dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield **Benzyl 2,7-diazaspiro[3.5]nonane-2-carboxylate** as a solid or viscous oil. The product is often of sufficient purity for subsequent steps. Expected yield: 90-98%.

Safety & Handling

- Benzyl Chloroformate (Cbz-Cl): Is a lachrymator and corrosive. Handle only in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Trifluoroacetic Acid (TFA): Is highly corrosive and can cause severe burns. Handle with extreme care in a fume hood, using appropriate PPE.
- Dichloromethane (DCM): Is a volatile solvent and a suspected carcinogen. Minimize inhalation and skin contact. Always work within a fume hood.
- Triethylamine (Et_3N): Is flammable and has a strong, unpleasant odor. It is corrosive and should be handled in a fume hood.

Characterization

The identity and purity of the final product should be confirmed by standard analytical techniques:

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- ^{1}H and ^{13}C NMR: To confirm the chemical structure and absence of major impurities.
- LC-MS (Liquid Chromatography-Mass Spectrometry): To confirm the molecular weight and assess purity.
- HPLC (High-Performance Liquid Chromatography): For quantitative purity analysis.

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